

Technical Guide: Physicochemical Properties of 1,4-Difluoro-2,3-dimethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Difluoro-2,3-dimethylbenzene

Cat. No.: B159839

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1,4-Difluoro-2,3-dimethylbenzene**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in synthesis and other applications. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a logical workflow for its characterization.

Core Physicochemical Data

1,4-Difluoro-2,3-dimethylbenzene is a fluorinated aromatic compound with the chemical formula $C_8H_8F_2$.^[1] Its structure consists of a benzene ring substituted with two fluorine atoms at positions 1 and 4, and two methyl groups at positions 2 and 3.^[2] This substitution pattern imparts specific electronic and steric properties that are of interest in the synthesis of bioactive molecules for pharmaceutical and agrochemical applications.^[2]

The key physicochemical properties of **1,4-Difluoro-2,3-dimethylbenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ F ₂	[1]
Molecular Weight	142.15 g/mol	[1]
Physical Form	Liquid (at room temperature)	
Boiling Point	155 °C (at 760 mmHg)	
Melting Point	Not readily available (liquid at room temperature)	
Density	1.09 g/cm ³	
Refractive Index	1.4680	
Flash Point	36 °C (97 °F)	
Solubility	Poorly soluble in water; soluble in organic solvents.[3]	
CAS Number	1736-90-9	[1]

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties of **1,4-Difluoro-2,3-dimethylbenzene** are provided below. These protocols are based on standard laboratory practices for the characterization of liquid organic compounds.

Determination of Boiling Point

The boiling point of **1,4-Difluoro-2,3-dimethylbenzene** can be determined using the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C range)
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- Stand and clamp
- Heat transfer fluid (e.g., mineral oil)

Procedure:

- Fill the Thiele tube with the heat transfer fluid to a level just above the side arm.
- Place a small amount (approximately 0.5 mL) of **1,4-Difluoro-2,3-dimethylbenzene** into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the heat transfer fluid surrounds the sample but does not enter the test tube.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, air will slowly be expelled from the capillary.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. Record this temperature.

Determination of Density

The density of **1,4-Difluoro-2,3-dimethylbenzene** can be determined using a pycnometer or by measuring the mass of a known volume.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)

- Analytical balance
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with **1,4-Difluoro-2,3-dimethylbenzene**, ensuring there are no air bubbles. Place the stopper and wipe away any excess liquid.
- Place the filled pycnometer in a water bath set to a specific temperature (e.g., 20 °C) to allow it to equilibrate.
- Remove the pycnometer from the water bath, dry the outside, and weigh it. Record the mass (m_2).
- The mass of the liquid is $m_2 - m_1$.
- The density (ρ) is calculated by dividing the mass of the liquid by the known volume (V) of the pycnometer: $\rho = (m_2 - m_1) / V$.

Determination of Refractive Index

The refractive index of **1,4-Difluoro-2,3-dimethylbenzene** can be measured using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

- Soft tissue paper
- Standard calibration liquid (e.g., distilled water)
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index at a specific temperature.
- Ensure the prism surfaces of the refractometer are clean and dry.
- Using a dropper, place a few drops of **1,4-Difluoro-2,3-dimethylbenzene** onto the surface of the measuring prism.
- Close the prisms and allow the sample to spread evenly.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index value from the scale.

Determination of Solubility

A qualitative assessment of the solubility of **1,4-Difluoro-2,3-dimethylbenzene** in various solvents can be performed through simple mixing.

Apparatus:

- Test tubes and rack
- Graduated pipettes or droppers
- Vortex mixer (optional)

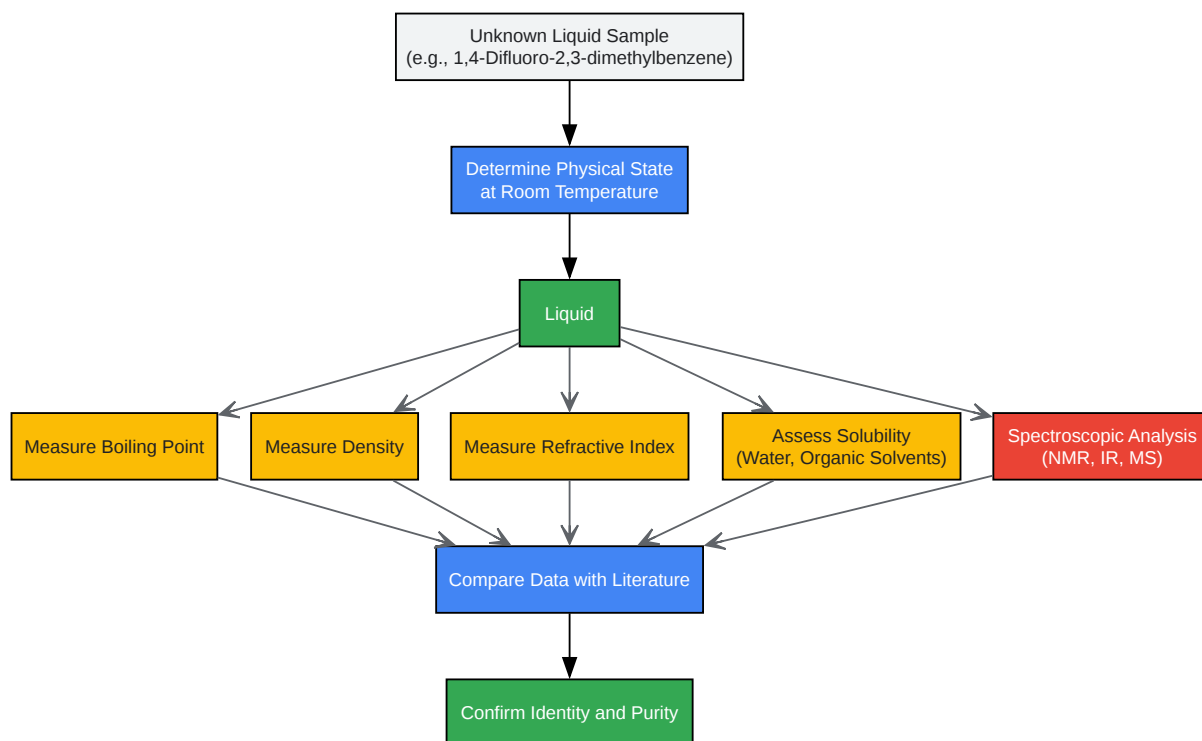
- A selection of solvents (e.g., water, ethanol, diethyl ether, acetone, toluene)

Procedure:

- Place approximately 1 mL of the chosen solvent into a clean, dry test tube.
- Add a few drops (approximately 0.1 mL) of **1,4-Difluoro-2,3-dimethylbenzene** to the solvent.
- Gently shake or vortex the test tube for about 30 seconds.
- Observe the mixture. If the liquid forms a single, clear phase, it is considered soluble. If the mixture is cloudy, forms separate layers, or contains undissolved droplets, it is considered insoluble or poorly soluble.
- Repeat the process for each of the selected solvents.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of an unknown liquid sample, using **1,4-Difluoro-2,3-dimethylbenzene** as an example.



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Caption: Physicochemical characterization workflow.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1,4-Difluoro-2,3-dimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159839#physicochemical-properties-of-1-4-difluoro-2-3-dimethylbenzene]

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